

The Stereochemistry and Biological Significance of Fumaric Acid: A Technical Guide

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Compound of Interest

Compound Name: *Fumaric Acid*

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Abstract

Fumaric acid, a ubiquitous intermediate in cellular metabolism, possesses a distinct stereochemistry that dictates its biological activity and significance. As the trans-isomer of butenedioic acid, its rigid, planar structure is crucial for its role in the Krebs cycle, where it is reversibly hydrated to L-malate by the enzyme fumarase. Beyond its fundamental role in energy production, fumarate has emerged as a critical signaling molecule and oncometabolite. Aberrant accumulation of fumarate, due to genetic mutations in the fumarate hydratase (FH) gene, is a hallmark of Hereditary Leiomyomatosis and Renal Cell Cancer (HLRCC). This accumulation leads to the disruption of key cellular pathways, including the hypoxia-inducible factor (HIF) signaling cascade and the Keap1-Nrf2 antioxidant response pathway. This technical guide provides an in-depth exploration of the stereochemical properties of **fumaric acid**, its multifaceted biological roles, and the experimental methodologies used to investigate its function.

Stereochemistry of Fumaric Acid

Fumaric acid and its cis-isomer, maleic acid, are classic examples of geometric isomerism. The presence of a carbon-carbon double bond restricts rotation, leading to two distinct spatial arrangements of the carboxyl groups.

1.1. trans-Configuration and its Physicochemical Consequences

Fumaric acid adopts the trans-configuration, with the two carboxylic acid groups positioned on opposite sides of the double bond. This arrangement results in a more stable, linear, and less sterically hindered molecule compared to maleic acid.^[1] The key physicochemical properties stemming from its stereochemistry are summarized in Table 1. The higher melting point and lower solubility in water of **fumaric acid** compared to maleic acid are direct consequences of its more efficient crystal packing and lower polarity.^{[1][2]}

Table 1: Physicochemical Properties of **Fumaric Acid** and Maleic Acid

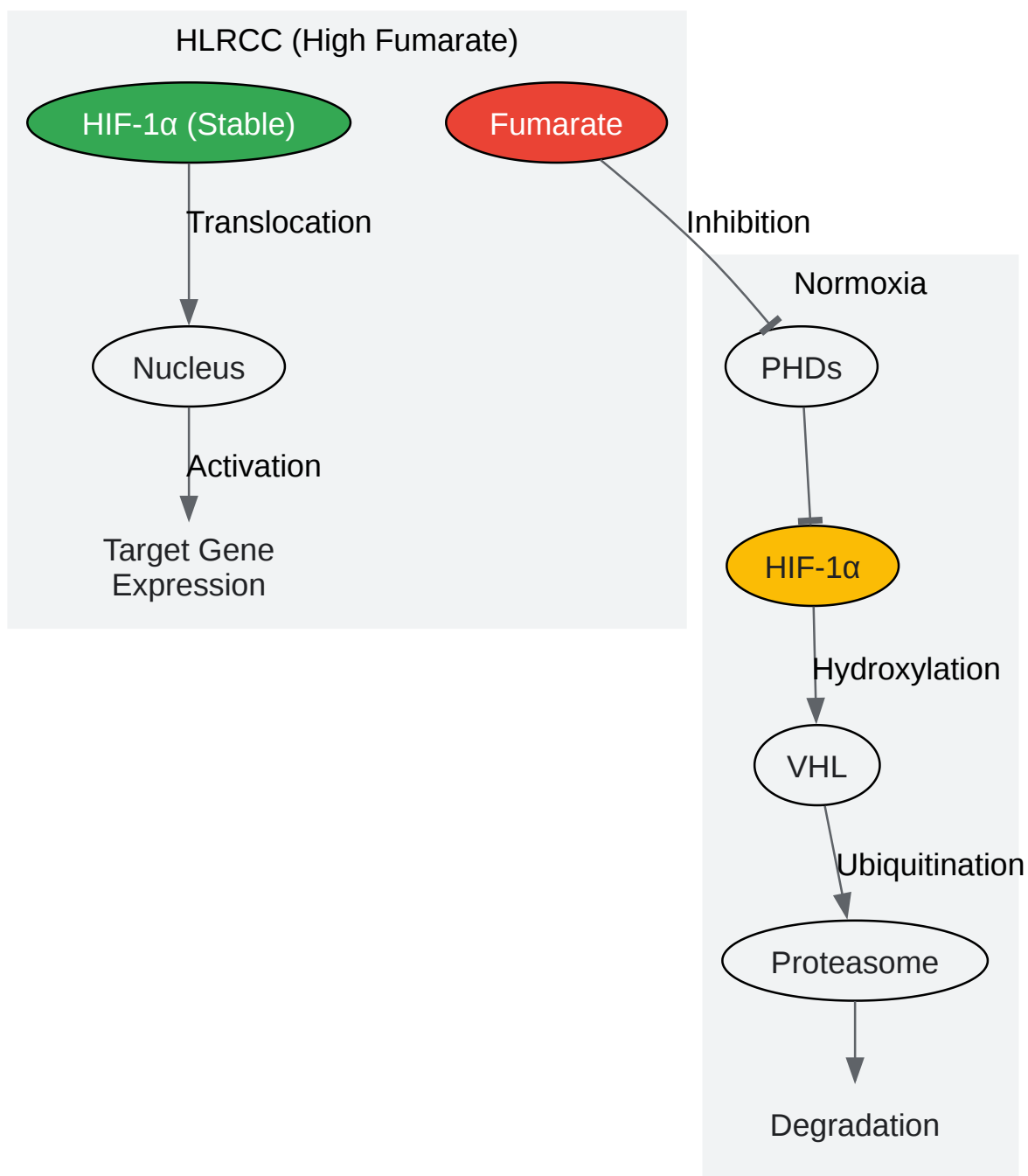
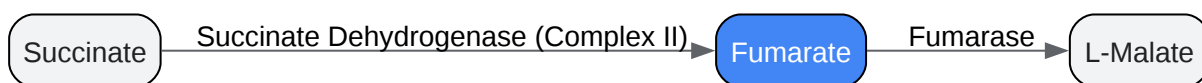
Property	Fumaric Acid (trans)	Maleic Acid (cis)	Reference(s)
Molecular Formula	C ₄ H ₄ O ₄	C ₄ H ₄ O ₄	[1]
Molar Mass	116.07 g/mol	116.07 g/mol	[2]
Melting Point	287 °C (decomposes)	135 °C	
Solubility in Water (25 °C)	6.3 g/L	More water-soluble	
Solubility in Ethanol (30 °C)	57.6 g/L	-	
pKa1	3.03 - 3.05	1.91 - 1.94	
pKa2	4.44 - 4.49	6.22 - 6.33	
C=C Bond Length	~1.35 Å	-	
C-C Bond Length	~1.47 Å	-	
C=O Bond Length	~1.22 Å	-	
C-O Bond Length	~1.29 Å	-	
C=C-C Bond Angle	~124.1°	-	

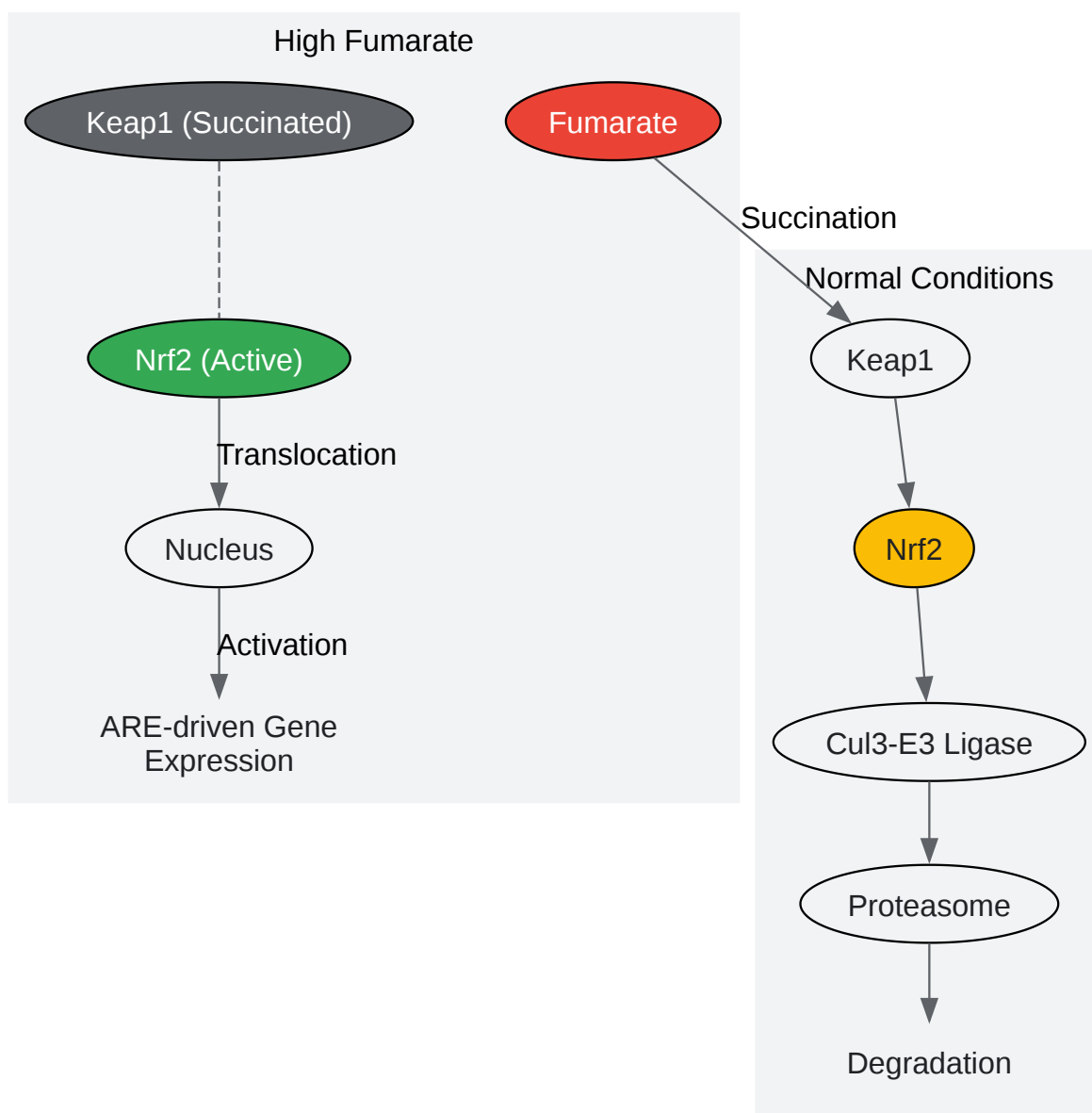
Biological Significance of Fumaric Acid

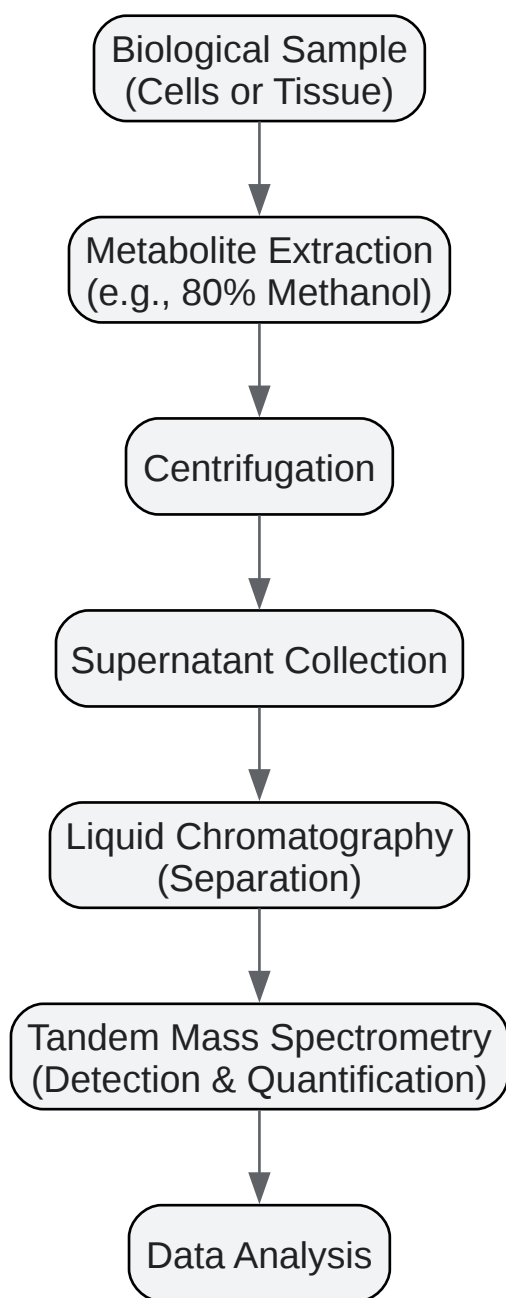
The rigid trans-structure of fumarate is essential for its recognition by and interaction with specific enzymes, dictating its central role in cellular metabolism and signaling.

2.1. The Krebs Cycle

In the mitochondrial matrix, fumarate is a key intermediate in the Krebs (or tricarboxylic acid, TCA) cycle. It is formed from the oxidation of succinate by succinate dehydrogenase (Complex II of the electron transport chain) and is subsequently hydrated to L-malate by the enzyme fumarase. This stereospecific reaction, which involves the trans-addition of water across the double bond, is critical for the continued operation of the cycle and the generation of cellular energy.







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References

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- 2. chem.libretexts.org [chem.libretexts.org]
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